

Essential Safety and Disposal Procedures for Butanal, 3,4-dihydroxy-

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Compound of Interest

Compound Name: Butanal, 3,4-dihydroxy-

Cat. No.: B15477316

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For researchers, scientists, and drug development professionals, the proper handling and disposal of laboratory chemicals are paramount to ensuring a safe work environment and regulatory compliance. This guide provides essential safety and logistical information for the disposal of **Butanal, 3,4-dihydroxy-** (CAS No. 81893-52-9).

Disclaimer: A specific Safety Data Sheet (SDS) with comprehensive disposal information for **Butanal, 3,4-dihydroxy-** is not readily available. Therefore, the following procedures are based on general best practices for the disposal of organic laboratory chemicals and data from structurally related compounds. Always consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

Physical and Chemical Properties

A summary of the known physical and chemical properties of (S)-**Butanal, 3,4-dihydroxy-** is provided below. The absence of complete data underscores the need for cautious handling.

| Property | Value | Source |
|-------------------|---------------|-----------|
| CAS Number | 81893-52-9 | [1][2][3] |
| Molecular Formula | C4H8O3 | [2][3] |
| Molecular Weight | 104.10 g/mol | [2][3] |
| Boiling Point | Not Available | [1] |
| Melting Point | Not Available | [1] |
| Flash Point | Not Available | [1] |
| Solubility | Not Available | [1] |
| Hazard Codes | Not Available | [1] |

Hazard Assessment

While specific hazard data for **Butanal, 3,4-dihydroxy-** is limited, a structurally related compound, 3,4-Dihydroxybenzaldehyde, is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation[4]. Therefore, it is prudent to handle **Butanal, 3,4-dihydroxy-** as a potentially hazardous substance.

Potential Hazards:

- May cause skin and eye irritation.
- May cause respiratory tract irritation.
- Flammability is unknown, but as an organic compound, it should be treated as potentially flammable.

Personal Protective Equipment (PPE)

When handling **Butanal, 3,4-dihydroxy-**, appropriate personal protective equipment must be worn to minimize exposure.

- Eye Protection: Chemical safety goggles or a face shield.

- Hand Protection: Compatible chemical-resistant gloves (e.g., nitrile).
- Skin and Body Protection: A laboratory coat and closed-toe shoes are mandatory.

Disposal Procedures

Disposal of **Butanal, 3,4-dihydroxy-** must be conducted in accordance with federal, state, and local regulations. Organic chemicals should never be disposed of down the drain[5].

Step-by-Step Disposal Protocol:

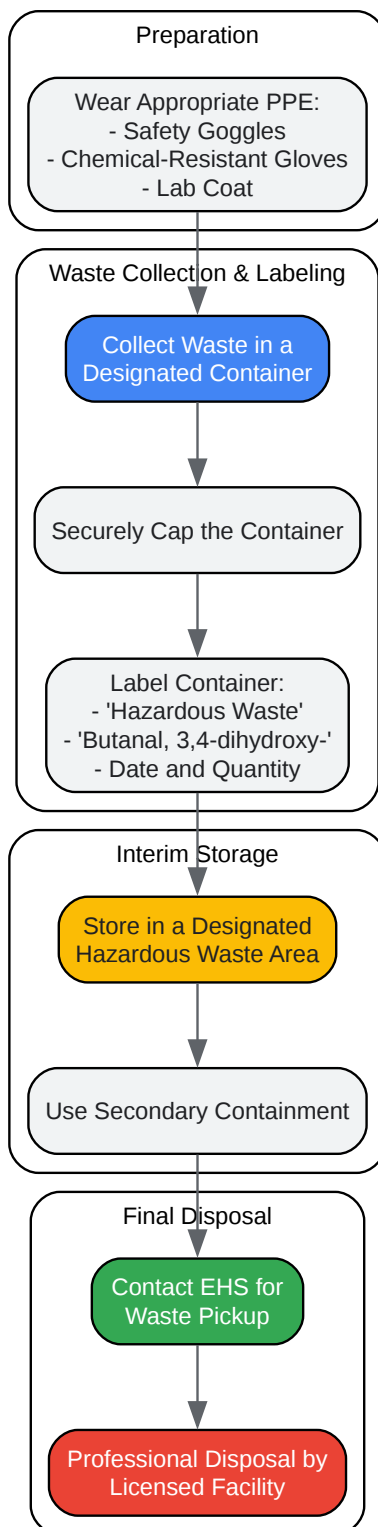
- Waste Collection:
 - Collect waste **Butanal, 3,4-dihydroxy-** and any contaminated materials (e.g., pipette tips, gloves) in a dedicated, properly labeled hazardous waste container.
 - The container should be made of a compatible material (e.g., high-density polyethylene) and have a secure screw-top cap.
- Labeling:
 - Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**Butanal, 3,4-dihydroxy-**".
 - Include the approximate concentration and volume of the waste.
 - Indicate the date of waste accumulation.
- Storage:
 - Store the sealed waste container in a designated, well-ventilated hazardous waste accumulation area.
 - Ensure the storage area is away from heat, sparks, and open flames[5].
 - Secondary containment (e.g., a larger, chemically resistant bin) is recommended to prevent spills.

- Arranging for Pickup:
 - Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.
 - Do not allow the waste to accumulate beyond the limits specified by your institution's policies.

Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **Butanal, 3,4-dihydroxy-**.

Disposal Workflow for Butanal, 3,4-dihydroxy-

[Click to download full resolution via product page](#)Disposal Workflow for **Butanal, 3,4-dihydroxy-**

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References

- 1. Cas 81893-52-9, Butanal, 3,4-dihydroxy-, (S)- | lookchem [lookchem.com]
- 2. Butanal, 3,4-dihydroxy-, (S)- | C₄H₈O₃ | CID 10975425 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Page loading... [guidechem.com]
- 4. carlroth.com [carlroth.com]
- 5. scienceready.com.au [scienceready.com.au]
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